

# Application Notes and Protocols: Glyoxylic Acid Monohydrate in Cosmetics and Personal Care

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Glyoxylic acid monohydrate*

Cat. No.: *B10799035*

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## Introduction

**Glyoxylic acid monohydrate** is a versatile organic compound with growing applications in the cosmetics and personal care industry. Its dual functionality, possessing both an aldehyde and a carboxylic acid group, allows for unique interactions with proteins like keratin, making it a key ingredient in modern hair straightening formulations.<sup>[1][2][3][4][5]</sup> Furthermore, its acidic nature provides benefits for skincare, primarily as an exfoliating and pH-adjusting agent.<sup>[4]</sup> This document provides detailed application notes and experimental protocols for the use of **glyoxylic acid monohydrate** in hair and skin care products.

## Hair Care Applications: Semi-Permanent Straightening

Glyoxylic acid offers a gentler alternative to traditional hair straightening agents, such as formaldehyde or alkaline relaxers, which can cause significant damage to the hair fiber.<sup>[1][2][4][6]</sup> The mechanism of action involves a chemical reaction with the amino groups in hair keratin, which, when combined with heat, reorganizes the hair's internal structure to create a straightened effect without breaking the disulfide bonds.<sup>[1][2][4][6][7]</sup>

## Quantitative Data Summary

The efficacy of glyoxylic acid in hair straightening is influenced by its concentration, the formulation's pH, the application temperature, and the presence of penetration enhancers.

Parameter	Recommended Range/Value	Observations
Concentration in Formulation	5% - 15%	Ensures effective straightening while minimizing potential for irritation or hair damage.[8]
Optimal pH of Formulation	1.5 - 2.5	A low pH is crucial for the stability of glyoxylic acid and promotes its interaction with keratin.[1]
Application Temperature (Flat Iron)	200°C - 230°C	Heat is necessary to activate the chemical reaction between glyoxylic acid and keratin.[8]
Penetration Enhancement	Addition of Glycolic Acid	The addition of glycolic acid can increase the penetration of glyoxylic acid into the hair shaft by approximately four times.[1] [7][9][10]
Impact on Hair Strength	Statistically equivalent to alkaline straighteners	Treatment with glyoxylic acid results in a tensile strength of hair that is comparable to that of hair treated with traditional alkaline straightening agents. [4][11]
Protein Loss	~3.5 µg/g	Glyoxylic acid treatment may cause a higher protein loss compared to untreated hair (1.12 µg/g) and hair treated with some alkaline straighteners (~2.5 µg/g).[4]

## Experimental Protocols

### Protocol 1: Evaluation of Hair Straightening Efficacy

Objective: To assess the straightening effect of a glyoxylic acid-based formulation on curly hair tresses.

#### Materials:

- Curly hair tresses (standardized length and weight)
- Glyoxylic acid straightening formulation
- Shampoo (sulfate-free)
- Hairdryer
- Professional flat iron with temperature control (up to 230°C)
- Digital camera with a standardized setup for image acquisition
- Image analysis software

#### Procedure:

- Wash hair tresses with a clarifying shampoo and gently towel dry, leaving them damp.
- Apply the glyoxylic acid straightening emulsion evenly to the hair tresses at a 1:1 ratio (product to hair weight).[4]
- Allow the product to remain in contact with the hair for 20 minutes.[4]
- Use a fine-tooth comb to remove any excess product. Do not rinse.
- Dry the tresses completely using a hairdryer and a round brush.
- Set the flat iron to 200°C.
- Pass the flat iron through each tress at least five times to ensure the formation of a biofilm.[4]

- Allow the tresses to cool to room temperature.
- Capture high-resolution images of the treated and untreated (control) tresses against a contrasting background.
- Analyze the images to measure the degree of straightening, which can be quantified by the change in tress length or by a visual scoring scale.

#### Protocol 2: Assessment of Hair Tensile Strength

Objective: To measure the impact of glyoxylic acid treatment on the mechanical strength of hair fibers.

#### Materials:

- Single hair fibers from treated and untreated tresses
- Tensile testing instrument (e.g., Instron)
- Mounting cards for hair fibers
- Controlled environment chamber (e.g., 21°C and 65% relative humidity)

#### Procedure:

- Prepare treated hair tresses as described in Protocol 1.
- Isolate individual hair fibers from both treated and untreated (control) tresses.
- Secure individual fibers of a standardized length (e.g., 55 mm) onto mounting cards.[\[12\]](#)
- Condition the mounted fibers in a controlled environment for at least 24 hours.
- Mount the card in the tensile testing instrument.
- Apply a vertical load to the fiber at a constant rate (e.g., 0.5 mm/second) until the fiber breaks.[\[12\]](#)
- Record the force at break (in Newtons) and the elongation at break (in mm).

- Repeat the measurement for a statistically significant number of fibers from each group (e.g., n=30).
- Calculate the average tensile strength and compare the results between treated and untreated fibers.

#### Protocol 3: Measurement of Hair Smoothness and Manageability

Objective: To quantify the effect of glyoxylic acid treatment on hair surface friction and ease of combing.

#### Materials:

- Treated and untreated hair tresses
- Instrument for measuring combing force (e.g., a texture analyzer with a hair combing rig)
- Instrument for measuring hair surface properties (e.g., SAMBA Hair System)

#### Procedure (Combing Force):

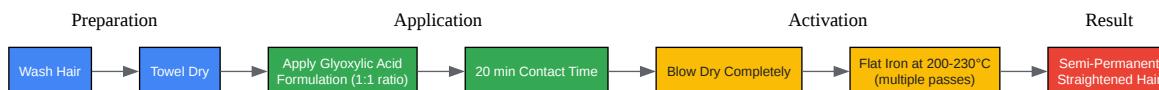
- Mount a hair tress (treated or untreated) in the combing rig.
- Pass a standardized comb through the tress at a constant speed.
- Measure the force required to comb through the tress.
- Repeat the measurement multiple times for each tress and average the results.
- Compare the combing force for treated versus untreated tresses. A lower force indicates improved manageability.

#### Procedure (Surface Analysis):

- Place a treated or untreated hair tress in the SAMBA Hair System.
- Use the instrument to measure parameters such as shine and surface cuticle angle.[\[3\]](#)
- A smoother cuticle angle is indicative of improved hair surface smoothness.

- Compare the results between treated and untreated tresses.

## Signaling Pathways and Workflows



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Caption: Workflow for semi-permanent hair straightening using glyoxylic acid.

## Skin Care Applications: Exfoliation and pH Adjustment

In skincare, glyoxylic acid functions as a mild exfoliating agent and a pH adjuster.<sup>[4]</sup> Its mechanism of action is similar to other alpha-hydroxy acids (AHAs), where it helps to remove dead skin cells from the stratum corneum, promoting skin renewal and improving skin texture and radiance.<sup>[4]</sup>

## Quantitative Data Summary

Specific quantitative data for the efficacy of **glyoxylic acid monohydrate** in skin care is not extensively available in the public domain. The following recommendations are based on the general properties of AHAs and information available for the structurally similar glycolic acid.

Parameter	Recommended Range/Value	Observations
Concentration in Formulation	1% - 10% (estimated)	Lower concentrations (1-2.5%) are suitable for toners, while higher concentrations (5-10%) may be used in cleansers or serums, depending on the desired exfoliating effect. <a href="#">[12]</a>
Optimal pH of Formulation	3.5 - 4.0	A pH in this range is generally effective for exfoliation while minimizing the potential for skin irritation. <a href="#">[12]</a>

## Experimental Protocols

### Protocol 4: Evaluation of Skin Exfoliation Efficacy (In Vitro)

Objective: To assess the exfoliating effect of a glyoxylic acid-based formulation using a skin equivalent model.

Materials:

- Reconstituted human epidermal tissue model
- Glyoxylic acid formulation
- Phosphate-buffered saline (PBS)
- Protein assay kit (e.g., BCA assay)
- Dansyl chloride staining solution (for cell turnover assessment)

Procedure (Protein Removal):

- Culture the epidermal tissue models according to the manufacturer's instructions.
- Topically apply a standardized amount of the glyoxylic acid formulation to the tissue surface.

- After a defined incubation period, wash the tissue surface with PBS to collect the exfoliated corneocytes.
- Quantify the amount of protein in the collected wash solution using a BCA assay.
- An increase in protein content compared to a control (vehicle-treated) tissue indicates an exfoliating effect.

#### Procedure (Cell Turnover):

- Stain the surface of the epidermal tissue with dansyl chloride.
- Topically apply the glyoxylic acid formulation daily for a set period.
- Monitor the decrease in fluorescence intensity over time using a fluorometer or fluorescence microscopy.
- A faster decrease in fluorescence in the treated tissue compared to the control indicates an increased rate of cell turnover.

#### Protocol 5: Assessment of Skin Renewal (Clinical)

Objective: To evaluate the effect of a glyoxylic acid-containing product on skin renewal in human volunteers.

#### Materials:

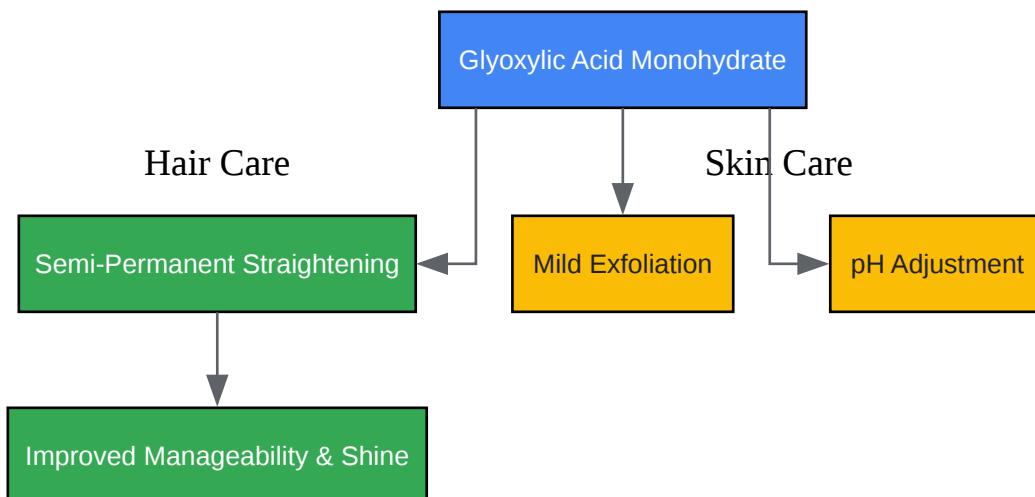
- Glyoxylic acid-based cosmetic product
- Placebo control product
- DHA (dihydroxyacetone) solution for staining
- Chromameter or other color-measuring device

#### Procedure:

- Recruit a panel of healthy volunteers with informed consent.

- Define test sites on the forearms of the subjects.
- Apply a DHA solution to the test sites to induce a temporary brown color.
- Instruct subjects to apply the glyoxylic acid product to one site and the placebo to another site daily for a specified period (e.g., two weeks).
- Measure the color of the stained sites at regular intervals using a chromameter.
- A faster fading of the brown color at the glyoxylic acid-treated site compared to the placebo site indicates an enhanced rate of skin exfoliation and renewal.

## Logical Relationships



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Caption: Key cosmetic applications of **glyoxylic acid monohydrate**.

## Safety Considerations

While glyoxylic acid is considered a safer alternative to formaldehyde-releasing ingredients, it is important to adhere to recommended concentration and pH guidelines to avoid potential skin and scalp irritation.<sup>[1][10]</sup> Formulations should be thoroughly tested for safety and stability. Recent reports have suggested a possible link between the use of hair straightening products containing glyoxylic acid and acute kidney injury, prompting further investigation by regulatory

bodies.[13] Therefore, it is crucial for researchers and formulators to stay informed about the latest safety assessments and regulatory updates concerning this ingredient.

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